

TAN-67 solubility in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tan-67

Cat. No.: B1146041

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TAN-67 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **TAN-67**.

Frequently Asked Questions (FAQs)

Q1: What is **TAN-67**?

A1: **TAN-67** is a potent and selective nonpeptidic δ -opioid receptor agonist. It is primarily used in scientific research to study the role of the δ 1-opioid receptor in various physiological processes.

Q2: What is the common form of **TAN-67** used in experiments?

A2: **TAN-67** is often supplied as **TAN-67** dihydrobromide. This salt form can influence its solubility characteristics.

Q3: What are the known solvents for **TAN-67** dihydrobromide?

A3: **TAN-67** dihydrobromide is known to be soluble in water and dimethyl sulfoxide (DMSO).

Q4: How should I store **TAN-67** dihydrobromide solutions?

A4: It is recommended to aliquot stock solutions and store them at -80°C for up to six months or at -20°C for up to one month. This helps to prevent degradation from repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitate forms in the solution upon storage.	The solution may be supersaturated, or the storage temperature is too high.	Ensure the storage temperature is consistently maintained at or below -20°C. Consider preparing a slightly lower concentration stock solution.
Difficulty dissolving the compound.	The solvent may be impure or at an inappropriate temperature. The compound may require more energy to dissolve.	Use high-purity, anhydrous solvents. Gentle warming and vortexing or sonication can aid in dissolution.
Inconsistent experimental results.	Improper storage and handling of the stock solution leading to degradation.	Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles. Protect from light.

Data Presentation

TAN-67 Dihydrobromide Solubility

Solvent	Reported Solubility	Molar Mass (Dihydrobromide)
Water	Soluble to 100 mM	506.28 g/mol
Dimethyl Sulfoxide (DMSO)	Soluble to 100 mM	506.28 g/mol
Ethanol	Data not available. It is recommended to test solubility starting with a small amount of compound in the desired solvent.	506.28 g/mol

Experimental Protocols

Preparation of a 10 mM Stock Solution of TAN-67 Dihydrobromide in DMSO

Materials:

- **TAN-67** dihydrobromide powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

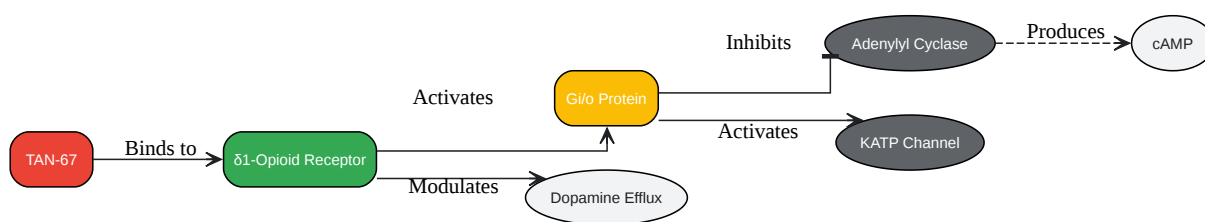
Protocol:

- Calculate the required mass: To prepare a 10 mM stock solution, calculate the mass of **TAN-67** dihydrobromide needed. For example, for 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molar Mass (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 506.28 \text{ g/mol} = 0.0050628 \text{ g} = 5.06 \text{ mg}$
- Weigh the compound: Carefully weigh out the calculated amount of **TAN-67** dihydrobromide powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -20°C or -80°C.

Visualizations

Signaling Pathway of TAN-67

TAN-67 acts as a selective agonist for the $\delta 1$ -opioid receptor, which is a G-protein coupled receptor (GPCR). Its activation initiates a cascade of intracellular events.

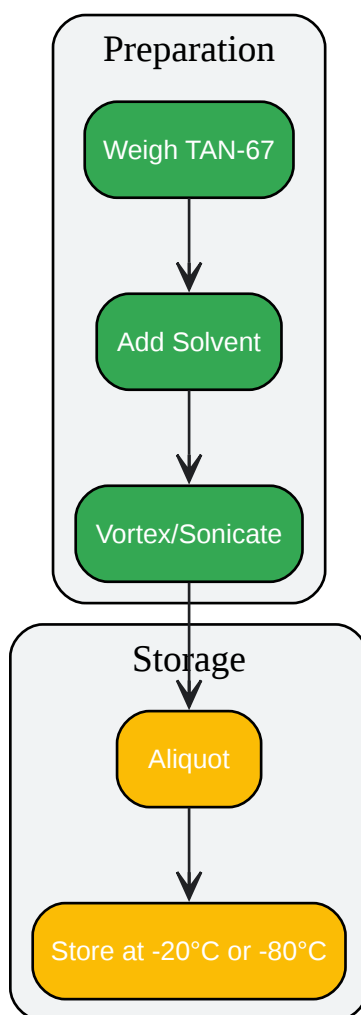


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Caption: **TAN-67** signaling cascade.

Experimental Workflow for Solution Preparation

This workflow outlines the key steps for preparing a stock solution of **TAN-67**.



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Caption: Workflow for **TAN-67** solution preparation.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com